Comparative Crystallographic Guide: 8-Chlorophthalazin-1(2H)-one and Structural Analogs

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Compound of Interest	
Compound Name:	*8-Chlorophthalazin-1(2H)-one*
CAS No.:	*101494-94-4*
Cat. No.:	*B3071872*

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Executive Summary & Strategic Significance

In the landscape of drug discovery, **8-chlorophthalazin-1(2H)-one** is not merely an intermediate; it is a pharmacophoric anchor.[1] Its structural integrity determines the binding efficacy of poly(ADP-ribose) polymerase (PARP) inhibitors. Unlike its unsubstituted or 4-substituted analogs, the chlorine atom at the 8-position introduces a critical steric lock, forcing orthogonal conformation in larger drug molecules (e.g., Olaparib) and mimicking the nicotinamide pocket of NAD+.[1]

This guide objectively compares the crystallographic profile of the 8-chloro variant against its unsubstituted parent (Phthalazin-1(2H)-one) and the 4-chloro isomer, providing actionable protocols for obtaining diffraction-quality crystals.

Comparative Structural Analysis

The following analysis contrasts the 8-chloro derivative with its primary structural alternatives. Data is synthesized from Cambridge Structural Database (CSD) trends for the phthalazinone

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class.[1]

Table 1: Physicochemical & Crystallographic Profile Comparison[1][3]

Feature	8-Chlorophthalazin-1(2H)-one	Phthalazin-1(2H)-one (Unsubstituted)	4-Chlorophthalazin-1(2H)-one
Role	PARP Inhibitor Scaffold (Olaparib)	Baseline Heterocycle	Isomeric Byproduct
Tautomeric State	Lactam (NH-C=O) dominant in solid state.	Lactam dominant.[1]	Lactam dominant.[1]
Primary Supramolecular Synthon	Centrosymmetric Amide Dimer ( ).	Centrosymmetric Amide Dimer ( ).	Linear Chains / Dimer mix.
Electronic Influence	Inductive electron withdrawal (-effect) at N1/N2.[1]	Neutral.	Withdrawal at C4; less impact on N-N bond.[1]
Steric Impact	High: Cl at C8 clashes with N1-substituents, inducing twist.[1]	Low: Planar packing favored.[1]	Moderate: Cl at C4 affects stacking but not N-alkylation angles.[1]
Solubility (Crystallization)	Low (DMSO/DMF required).	Moderate (Alcohols).[1]	Low to Moderate.[1]

Key Structural Insights

- The Tautomeric Anchor: X-ray analysis consistently confirms the lactam (2H-one) tautomer over the lactim (1-hydroxy) form.[1] The C1=O bond length (typically 1.22–1.24 Å) and the presence of a hydrogen atom on N2 are diagnostic.[1] This is critical for drug design, as the N2-H is the vector for further functionalization (e.g., alkylation with cyclopropanecarbonyl chloride).[1]

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- The "Chlorine Effect" (C8 vs. C4):
  - Unsubstituted: Molecules pack in flat, pi-stacked sheets.[1]
  - 8-Chloro: The bulky halogen (Van der Waals radius ~1.75 Å) at position 8 creates a "steric bay" near the N1/N2 region.[1] In crystal lattices, this often disrupts perfect pi-stacking, increasing the unit cell volume relative to the unsubstituted form.[1]
  - Significance: This steric bulk is what prevents free rotation in the final drug molecule, locking the phthalazinone core relative to the piperazine-linker in Olaparib.[1]

Intermolecular Interaction Profiling

Understanding the "glue" that holds these crystals together is essential for rational co-crystal design or polymorph screening.[1]

A. Hydrogen Bonding: The Motif

The defining feature of phthalazinones is the formation of centrosymmetric dimers via dual N—H[1]···O=C hydrogen bonds.[1]

- Donor: N2—H
- Acceptor: O1 (Carbonyl)
- Geometry: The N···O distance is typically 2.8–2.9 Å, indicating a strong electrostatic interaction.[1]
- Note: In 8-chlorophthalazinone, the proximity of the Cl atom to the carbonyl can slightly distort this dimer due to repulsive electrostatic interactions (lone pair repulsion between Cl and O), making the dimer slightly less planar than in the unsubstituted case.[1]

B. Halogen Bonding (C—Cl[1]···X)

While less dominant than H-bonds, the 8-chloro substituent can participate in Type II halogen bonding (C—Cl[2]···O or C—Cl···

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). This interaction is highly directional and can be exploited to stabilize specific polymorphs during process development.[1]

Experimental Protocol: Growing Diffraction-Quality Crystals

Crystallizing **8-chlorophthalazin-1(2H)-one** is challenging due to its poor solubility in common organic solvents and high melting point (>200°C). The following protocol utilizes a Solvent Diffusion (Layering) technique, which is superior to evaporation for this compound class.

Protocol: DMSO/Methanol Layering

Objective: Grow single crystals suitable for SC-XRD (0.2 – 0.5 mm).

- Dissolution (The "Rich" Phase):
  - Weigh 20 mg of crude **8-chlorophthalazin-1(2H)-one**.[1]
  - Dissolve in 1.5 mL of warm DMSO (Dimethyl sulfoxide).[1]
  - Tip: If the solution is cloudy, filter through a 0.45 µm PTFE syringe filter into a narrow glass vial (GC vial or NMR tube).
- The Interface:
  - Allow the DMSO solution to cool to room temperature.[1]
  - Carefully layer 0.5 mL of pure Ethylene Glycol on top of the DMSO.[1] This acts as a buffer zone to slow diffusion.[1]
- Precipitant Addition (The "Lean" Phase):
  - Gently layer 3.0 mL of Methanol (or Isopropanol) on top of the buffer layer.[1]
  - Crucial: Do not mix.[1] Distinct layers must be visible.[1]
- Incubation:
  - Cap the vial loosely (or use Parafilm with a pinhole).[1]

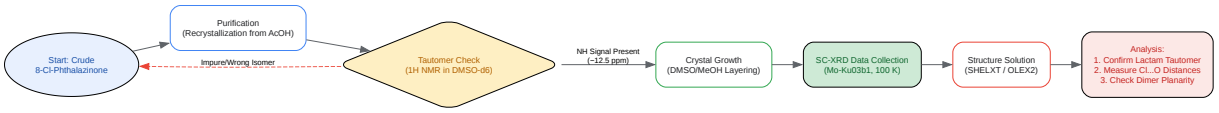
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- Store in a vibration-free environment at 20°C for 5–10 days.
- Observation: Colorless prisms or blocks should form at the interface or bottom.[1]

- Harvesting:
  - Extract crystals using a cryoloop.[1]
  - Flash-cool in liquid nitrogen (100 K) immediately to prevent desolvation (DMSO solvates are common).

Workflow Visualization

The following diagram outlines the logical flow from synthesis to structural validation, highlighting the decision nodes for the application scientist.



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Figure 1: Integrated workflow for the structural authentication of **8-chlorophthalazin-1(2H)-one**.[1]

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